

Physical properties of Amyl decanoate (boiling point, solubility)

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Compound of Interest

Compound Name: Amyl decanoate

Cat. No.: B1679548

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An In-depth Technical Guide to the Physical Properties of Amyl Decanoate

This technical guide provides a comprehensive overview of the core physical properties of **amyl decanoate**, with a specific focus on its boiling point and solubility characteristics. The information is intended for researchers, scientists, and professionals involved in drug development and chemical analysis.

Physical and Chemical Properties

Amyl decanoate, also known as pentyl decanoate or decanoic acid amyl ester, is the ester formed from pentanol and decanoic acid. It is recognized for its fruity, waxy aroma.

Quantitative Data Summary

The key physical properties of **amyl decanoate** are summarized in the table below. Data has been compiled from various sources to provide a comparative overview.

Property	Value	Conditions	Reference(s)
Boiling Point	286.00 to 287.00 °C	@ 760.00 mm Hg	[1] [2] [3]
281.3 ± 8.0 °C	@ 760 mm Hg	[4]	
167.00 °C	@ 20.00 mm Hg	[5]	
124.00 °C	@ 3.00 mm Hg	[2]	
Solubility in Water	0.134 mg/L (estimated)	@ 25 °C	[2]
0.1577 mg/L (estimated)	@ 25 °C	[5]	
Insoluble	General	[2] [6] [7] [8]	
Solubility in Organic Solvents	Soluble in alcohol and DMSO.	General	[2] [4] [6]
See Table 2 for detailed solubility (g/L) @ 25 °C	@ 25 °C	[3]	

Table 2: Detailed Solubility in Various Organic Solvents at 25°C[\[3\]](#)

Solvent	Solubility (g/L)
Ethanol	9865.95
Methanol	7757.65
Isopropanol	10653.29
Acetone	18325.65
Chloroform	13848.27
Dichloromethane	13962.49
n-Hexane	2840.71
Toluene	3459.68

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **amyl decanoate** are not readily available in the provided search results. However, standard methodologies for esters are described below.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a substance like **amyl decanoate**, this can be determined using several established methods.

- Distillation Method: A simple or fractional distillation apparatus is assembled.^[9] The liquid is heated, and the temperature is monitored as it begins to boil and distill. The stable temperature reading on the thermometer when the vapor is condensing corresponds to the boiling point at the recorded atmospheric pressure.^[10]
- Thiele Tube Method: This microscale method is suitable for small sample volumes.^[10]
 - A small amount of the sample is placed in a small glass vial (Durham tube).
 - A capillary tube, sealed at one end, is inverted and placed into the sample.
 - The vial is attached to a thermometer and heated in a Thiele tube containing mineral oil.
 - As the temperature rises, a stream of bubbles will emerge from the capillary tube.
 - The heat is removed, and the apparatus is allowed to cool.
 - The boiling point is the temperature at which the liquid is drawn back into the capillary tube.^[10]

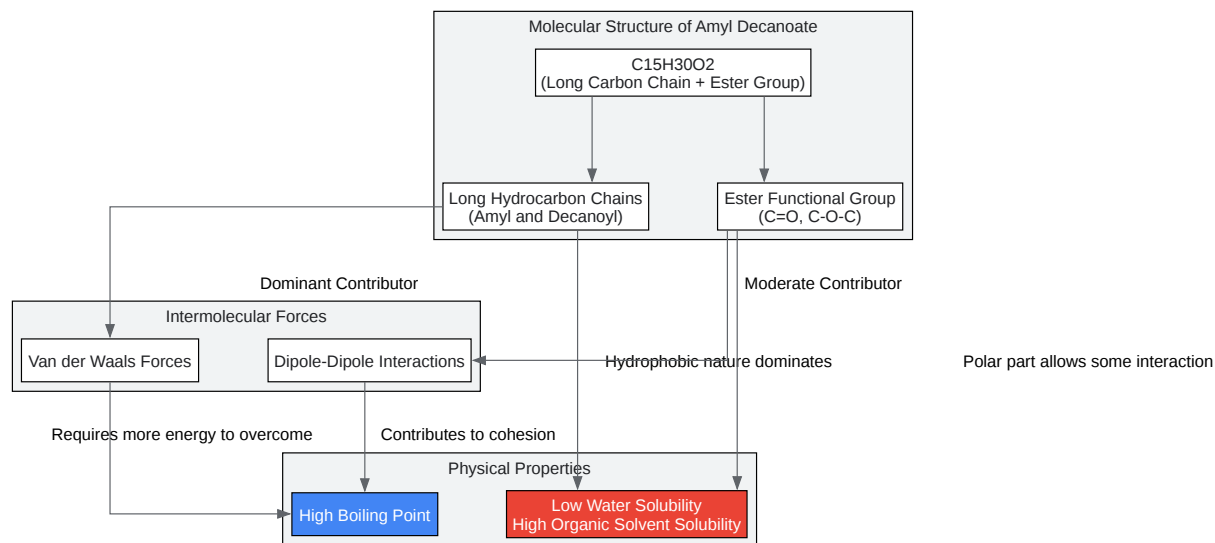
Determination of Solubility

Solubility is typically determined by preparing a saturated solution of the solute in a given solvent and then quantifying the concentration of the solute.

- Preparation of Saturated Solution: An excess amount of **amyl decanoate** is added to a known volume of the solvent (e.g., water, ethanol) in a sealed container.
- Equilibration: The mixture is agitated at a constant temperature (e.g., 25°C) for an extended period to ensure equilibrium is reached and the solution is saturated.
- Separation and Analysis:
 - The undissolved ester is separated from the solution by centrifugation or filtration.
 - A known volume of the clear, saturated solution is carefully removed.
 - The solvent is evaporated from the sample, and the mass of the remaining **amyl decanoate** residue is measured.[\[11\]](#)
 - Alternatively, analytical techniques such as gas chromatography (GC) can be used to determine the concentration of the ester in the saturated solution.

Conceptual Relationships

The physical properties of an ester like **amyl decanoate** are directly influenced by its molecular structure. The following diagram illustrates the key relationships between molecular characteristics and the resulting physical properties.



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